

3-Chloro-2-iodo-5-(trifluoromethyl)pyridine chemical properties

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Compound of Interest

Compound Name: 3-Chloro-2-iodo-5-(trifluoromethyl)pyridine

Cat. No.: B173838

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An In-depth Technical Guide to 3-Chloro-2-iodo-5-(trifluoromethyl)pyridine

For researchers, scientists, and professionals in drug development, understanding the chemical properties and reactivity of key intermediates is paramount. **3-Chloro-2-iodo-5-(trifluoromethyl)pyridine** is a halogenated pyridine derivative of significant interest. The presence of a trifluoromethyl (-CF₃) group, along with chloro and iodo substituents, on the pyridine ring creates a versatile scaffold for the synthesis of novel agrochemicals and pharmaceuticals.^{[1][2][3]} The trifluoromethyl group is known to enhance crucial drug-like properties, including lipophilicity, metabolic stability, and binding affinity to target proteins.^{[4][5]}

This technical guide provides a comprehensive overview of the known chemical properties, a generalized synthesis protocol, and the reactivity of **3-Chloro-2-iodo-5-(trifluoromethyl)pyridine**.

Core Chemical and Physical Properties

The fundamental physicochemical properties of **3-Chloro-2-iodo-5-(trifluoromethyl)pyridine** are summarized below. These properties are essential for designing reaction conditions, purification procedures, and formulation strategies.

Property	Value	Source
CAS Registry Number	134161-12-9	[6]
Molecular Formula	C ₆ H ₂ ClF ₃ IN	[6][7]
Molecular Weight	307.44 g/mol	[7]
Appearance	Liquid or Solid	[6]
Melting Point	39 - 41 °C	[7]
Boiling Point	231.1 °C at 760 mmHg	[6]
Density	2.046 g/cm ³	[6]
Flash Point	93.6 °C	[6]
Hazard Profile	Irritant	[7]

Synthesis and Reactivity

Trifluoromethylpyridines (TFMPs) are critical building blocks in the chemical industry.[2] The synthesis of compounds like **3-Chloro-2-iodo-5-(trifluoromethyl)pyridine** typically involves multi-step processes starting from simpler picoline derivatives. A common strategy is the chlorination and subsequent fluorination of a methyl group on the pyridine ring to form the trifluoromethyl moiety, followed by halogenation of the pyridine ring itself.[1]

A key intermediate in the synthesis of many related compounds is 2,3-dichloro-5-(trifluoromethyl)pyridine (2,3,5-DCTF), which is in high demand for producing various crop-protection products.[1][3] The synthesis of **3-Chloro-2-iodo-5-(trifluoromethyl)pyridine** would likely proceed from a similar chlorinated precursor.



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